

An In-depth Technical Guide to Triphenylmethanethiol: Chemical Structure, Properties, and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triphenylmethanethiol

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Abstract

Triphenylmethanethiol, also known as trityl mercaptan, is a sterically hindered organosulfur compound with significant applications in organic synthesis, particularly as a protecting group for thiols. This technical guide provides a comprehensive overview of its chemical structure, formula, physicochemical properties, and detailed experimental protocols for its synthesis and characterization. Spectroscopic data, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, are presented and analyzed. Furthermore, key reactions of **triphenylmethanethiol** are discussed, highlighting its utility in synthetic chemistry.

Chemical Structure and Formula

Triphenylmethanethiol is characterized by a central carbon atom bonded to three phenyl rings and a sulfhydryl (-SH) group. The bulky triphenylmethyl (trityl) group confers unique steric and electronic properties to the molecule.

Chemical Formula: $C_{19}H_{16}S$ [\[1\]](#)

Structure:

Caption: Chemical structure of **triphenylmethanethiol**.

Molecular Weight: 276.40 g/mol [2][3][4]

Nomenclature:

- IUPAC Name: **Triphenylmethanethiol**[1]
- Common Names: Trityl mercaptan, Triphenylmethyl mercaptan, Tritylthiol[3]
- CAS Number: 3695-77-0[3]

Physicochemical Properties

The physical and chemical properties of **triphenylmethanethiol** are summarized in the table below.

| Property | Value | Reference(s) |
|---------------|---|--------------|
| Appearance | White to faint beige or cream crystalline powder | [5] |
| Melting Point | 103–107 °C | [1][4] |
| Solubility | Insoluble in water; Soluble in organic solvents like ethanol and ether. | [5] |
| pKa | 8.87 ± 0.10 (Predicted) | [5] |

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **triphenylmethanethiol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Solvent: CDCl₃): The proton NMR spectrum of **triphenylmethanethiol** is expected to show signals for the aromatic protons of the three phenyl rings and a signal for the thiol proton. The aromatic protons typically appear as a complex multiplet in the range of δ 7.2-7.5 ppm.

The thiol proton (SH) signal is a singlet and its chemical shift can vary depending on concentration and solvent, but is typically found around δ 2.0-3.0 ppm.

^{13}C NMR (Solvent: Chloroform-d): The carbon NMR spectrum provides information about the carbon framework of the molecule.

| Chemical Shift (ppm) | Assignment |
|---|--|
| ~145 | Quaternary carbons of the phenyl rings |
| ~130 | ortho-Carbons of the phenyl rings |
| ~128 | meta-Carbons of the phenyl rings |
| ~127 | para-Carbons of the phenyl rings |
| ~65 | Central quaternary carbon (C-S) |
| Note: Exact chemical shifts can vary slightly based on experimental conditions. [6] | |

Infrared (IR) Spectroscopy

The IR spectrum of **triphenylmethanethiol** displays characteristic absorption bands corresponding to its functional groups.

| Wavenumber (cm^{-1}) | Assignment |
|--|---------------------------|
| ~3050 | Aromatic C-H stretch |
| ~2570 | S-H stretch (thiol) |
| ~1595, 1490, 1445 | Aromatic C=C ring stretch |
| ~700-800 | C-H out-of-plane bending |
| Data obtained from the NIST/EPA Gas-Phase Infrared Database. [7] | |

Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) of **triphenylmethanethiol** would show a molecular ion peak (M^+) at m/z 276. The most prominent peak in the mass spectrum is often the triphenylmethyl (trityl) cation at m/z 243, formed by the loss of the SH radical. Further fragmentation of the trityl cation can lead to peaks corresponding to the loss of phenyl groups.

Experimental Protocols

Synthesis of Triphenylmethanethiol

Triphenylmethanethiol can be synthesized via a nucleophilic substitution reaction using triphenylmethyl chloride (trityl chloride) and a source of hydrosulfide.

Reaction Scheme: $(C_6H_5)_3CCl + NaSH \rightarrow (C_6H_5)_3CSH + NaCl$



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Caption: Experimental workflow for the synthesis of **triphenylmethanethiol**.

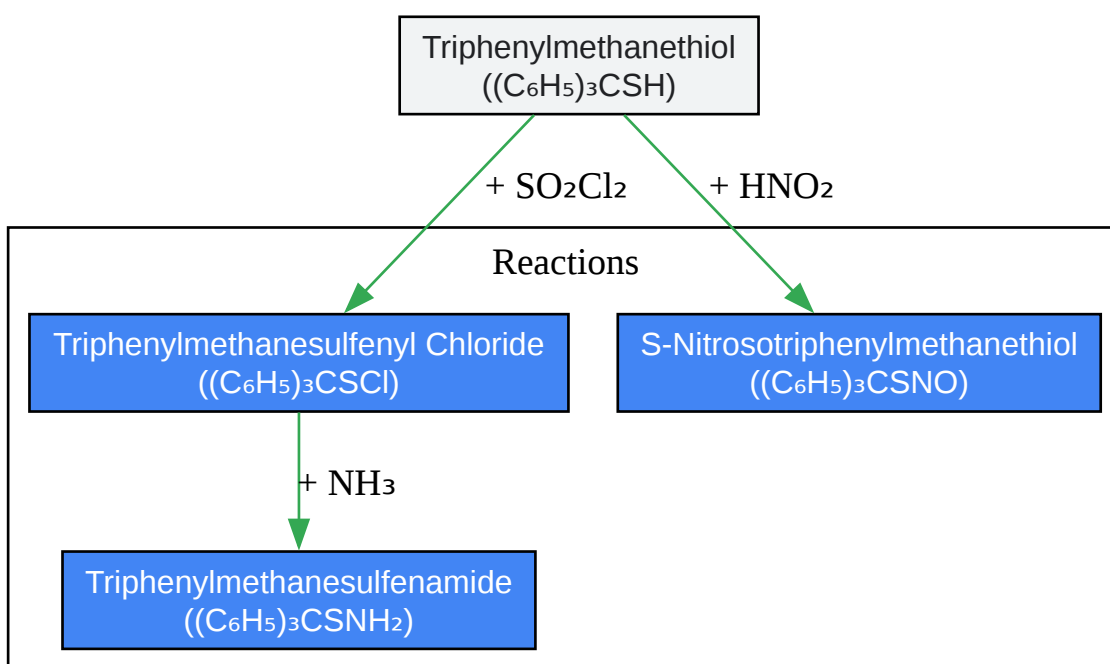
Detailed Protocol:

- **Dissolution of Reactant:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve triphenylmethyl chloride in a suitable solvent such as ethanol.
- **Addition of Nucleophile:** Prepare a solution of sodium hydrosulfide (NaSH) in a mixture of ethanol and water. Add this solution dropwise to the stirred solution of triphenylmethyl chloride at room temperature.
- **Reaction:** After the addition is complete, heat the reaction mixture to reflux for a specified period (e.g., 2-3 hours) to ensure the completion of the reaction. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** After cooling the reaction mixture to room temperature, pour it into a beaker containing ice-water. Acidify the mixture with a dilute acid (e.g., 1 M HCl) to protonate the thiolate and precipitate the crude product.

- Isolation: Collect the precipitated solid by vacuum filtration and wash it with cold water to remove any inorganic salts.
- Purification: Recrystallize the crude product from a suitable solvent system, such as ethanol or a mixture of ethanol and water, to obtain pure **triphenylmethanethiol**.
- Characterization: Confirm the identity and purity of the product using melting point determination and spectroscopic methods (NMR, IR).

Key Reactions of Triphenylmethanethiol

The thiol group in **triphenylmethanethiol** can undergo various reactions, making it a versatile intermediate in organic synthesis.



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Caption: Key reactions of **triphenylmethanethiol**.

Experimental Protocol for the Synthesis of Triphenylmethanesulfonyl Chloride:

- Reaction Setup: In a fume hood, dissolve **triphenylmethanethiol** in a dry, inert solvent such as dichloromethane in a flask equipped with a dropping funnel and a nitrogen inlet.

- Addition of Reagent: Cool the solution in an ice bath and add sulfuryl chloride (SO_2Cl_2) dropwise with stirring.
- Reaction Monitoring: Allow the reaction to proceed at low temperature until completion, which can be monitored by the disappearance of the starting material on TLC.
- Work-up and Isolation: Carefully quench the reaction with a suitable reagent. The product, triphenylmethanesulfonyl chloride, is often used in situ for further reactions due to its reactivity.^[1]

Applications in Drug Development and Research

The primary application of **triphenylmethanethiol** in research and drug development is its use as a protecting group for the thiol functionality, particularly in peptide synthesis. The bulky trityl group effectively masks the nucleophilic and easily oxidizable thiol group of cysteine residues during peptide chain elongation. The trityl group can be readily removed under acidic conditions to regenerate the free thiol.

Conclusion

Triphenylmethanethiol is a valuable reagent in organic chemistry with a well-defined chemical structure and a range of useful properties. The synthetic protocols provided in this guide offer a practical approach to its preparation and derivatization. A thorough understanding of its spectroscopic characteristics is essential for its unambiguous identification. Its role as a thiol-protecting group continues to be significant in the synthesis of complex molecules, including peptides and other pharmaceuticals.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Triphenylmethanethiol: Chemical Structure, Properties, and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167021#triphenylmethanethiol-chemical-structure-and-formula]

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